

# Application Note: Laboratory Synthesis of Ammonium Copper(II) Sulfate Hexahydrate

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## Compound of Interest

Compound Name: AMMONIUM COPPER(II)  
SULFATE HEXAHYDRATE

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## Introduction

**Ammonium copper(II) sulfate hexahydrate**,  $(\text{NH}_4)_2\text{Cu}(\text{SO}_4)_2 \cdot 6\text{H}_2\text{O}$ , is a double salt that crystallizes in the monoclinic system. It is of interest in the fields of crystallography and coordination chemistry. This document provides a detailed protocol for the synthesis of **ammonium copper(II) sulfate hexahydrate** in a laboratory setting. The synthesis is based on the reaction between copper(II) sulfate pentahydrate and ammonium sulfate in an aqueous solution.

## Materials and Methods

### Reagents:

- Copper(II) sulfate pentahydrate ( $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$ )
- Ammonium sulfate ( $(\text{NH}_4)_2\text{SO}_4$ )
- Distilled water
- 6 N Sulfuric acid ( $\text{H}_2\text{SO}_4$ ) (optional)

### Equipment:

- Beakers

- Graduated cylinders
- Heating plate or Bunsen burner
- Stirring rod
- Crystallizing dish
- Filter paper
- Funnel (sintered glass funnel recommended)
- Spatula
- Wash bottle with distilled water
- Drying apparatus (e.g., pad of filter papers, desiccator)

#### Experimental Protocol:

- **Dissolution of Reactants:** In a beaker, dissolve copper(II) sulfate pentahydrate and ammonium sulfate in warm distilled water. For example, 50 g of pulverized copper(II) sulfate pentahydrate and 27 g of ammonium sulfate can be dissolved in 250 mL of warm water.<sup>[1]</sup> Another protocol suggests using 6 g of copper(II) sulfate pentahydrate and 3 g of ammonium sulfate in 15 cm<sup>3</sup> of hot water.<sup>[2][3]</sup> A smaller scale preparation uses 2g of copper(II) sulfate pentahydrate and 1g of ammonium sulfate.<sup>[4]</sup> To aid dissolution, the solution can be gently heated, but boiling should be avoided.<sup>[1]</sup> For a different ratio, 6.2 grams of copper(II) sulfate pentahydrate and 3.3 grams of ammonium sulfate can be used.<sup>[5]</sup>
- **Acidification (Optional but Recommended):** To prevent the hydrolysis of the copper(II) salt, a few drops (e.g., 10 drops) of 6 N sulfuric acid can be added to the warm solution.<sup>[1]</sup>
- **Filtration of the Hot Solution:** The warm solution should be filtered to remove any insoluble impurities.<sup>[1]</sup>
- **Crystallization:** The hot, filtered solution is then transferred to a crystallizing dish. The dish should be covered (e.g., with a glass plate) and left to stand undisturbed overnight to allow for slow cooling and the formation of large crystals.<sup>[1]</sup> For a faster crystallization, the solution

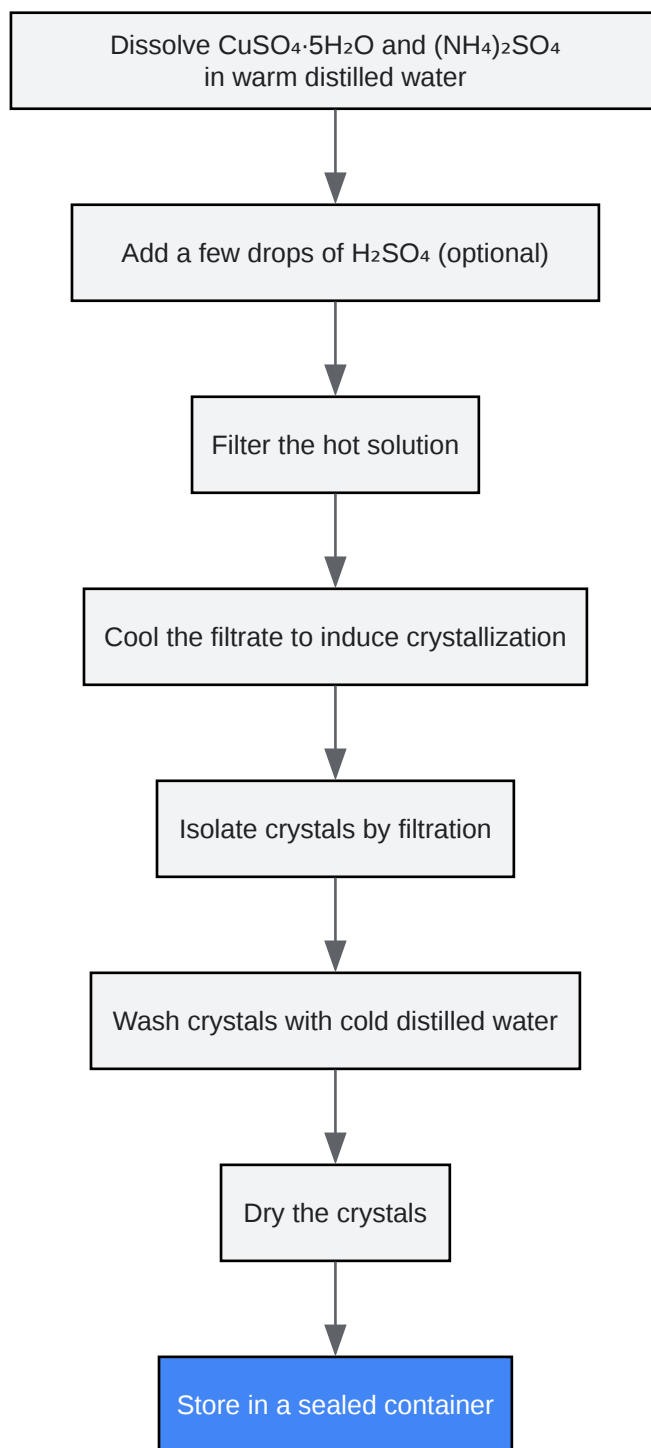
can be cooled in an ice bath. To obtain a second crop of crystals, the remaining solution can be evaporated to a smaller volume (e.g., about 2 cm<sup>3</sup>), cooled, and the resulting crystals can be filtered.<sup>[2][3]</sup>

- **Isolation and Washing of Crystals:** The formed crystals are separated from the mother liquor by decantation or filtration.<sup>[1]</sup> A sintered glass filter funnel is recommended for this step.<sup>[2][3]</sup> The crystals should then be washed with a small amount of cold distilled water to remove any remaining impurities.<sup>[1]</sup>
- **Drying of Crystals:** The washed crystals should be dried thoroughly at room temperature. This can be achieved by pressing them between pads of filter paper or by placing them in a desiccator.<sup>[2][3]</sup> It is important to note that the double salt has a tendency to effloresce (lose water of hydration), so the dried crystals should be transferred to a tightly stoppered bottle for storage.<sup>[1]</sup>

#### Data Presentation

Reagent	Molar Mass ( g/mol )	Example 1 <sup>[1]</sup>	Example 2 <sup>[2][3]</sup>	Example 3 <sup>[4]</sup>	Example 4 <sup>[5]</sup>
Copper(II) Sulfate Pentahydrate (CuSO <sub>4</sub> ·5H <sub>2</sub> O )	249.68	50 g	6 g	2 g	6.2 g
Ammonium Sulfate ((NH <sub>4</sub> ) <sub>2</sub> SO <sub>4</sub> )	132.14	27 g	3 g	1 g	3.3 g
Distilled Water	18.02	250 mL	15 cm <sup>3</sup>	Not specified	25 mL
Ammonium Copper(II) Sulfate Hexahydrate ((NH <sub>4</sub> ) <sub>2</sub> Cu(SO <sub>4</sub> ) <sub>2</sub> ·6H <sub>2</sub> O)	399.86	-	-	Theoretical: 3.02g, Actual: 1.52g	10 g (Actual)

## Experimental Workflow



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Figure 1. Workflow for the synthesis of **ammonium copper(II) sulfate hexahydrate**.

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